Application Note: N-Methylvaline NMR Chemical Shift Assignments

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Compound of Interest

Compound Name:	*N-Methylvaline*
Cat. No.:	*B7770067*

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Executive Summary

N-Methylvaline (N-MeVal) is a non-proteinogenic amino acid frequently incorporated into peptidomimetics and macrocyclic drugs (e.g., Cyclosporine A, Dolastatin 10) to improve metabolic stability and membrane permeability. Unlike standard amino acids, the N-methylation removes the amide proton, eliminating the standard

COSY connectivity and introducing complex cis/trans peptide bond isomerization.

This guide provides a rigorous protocol for the complete NMR assignment of N-MeVal residues. It addresses the specific challenges of rotameric exchange, solvent-dependent chemical shifts, and the "bridging" of spin systems across the tertiary amide bond.

Theoretical Framework: The Rotamer Challenge

The N-methyl group introduces a tertiary amide bond, which lowers the energy barrier for cis/trans isomerization compared to secondary amides. This results in two distinct sets of NMR signals for a single residue, often in a ratio between 3:1 and 10:1 (Trans:Cis).

- Trans Isomer (Major): The

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and

are on opposite sides of the peptide bond (

). Sterically favored in most linear peptides.

- Cis Isomer (Minor): The

and

are on the same side (

). Often stabilized in cyclic peptides or specific solvent environments.

Critical Implication: Researchers often mistake rotameric peaks for impurities. A self-validating assignment protocol must confirm that minor peaks are exchangeable rotamers, not contaminants.

Experimental Protocol

Sample Preparation

- Concentration: 2–10 mM is optimal for 2D acquisition.
- Solvent Selection:
  - DMSO-d6: Recommended for initial assignment.[1] High viscosity slows rotational correlation time (improving NOE) and often separates rotamer signals distinctively.
  - CDCl3: Useful for lipophilic peptides but may cause signal overlap in the aliphatic region.
  - D2O: Not recommended for N-MeVal assignment due to lack of amide proton exchange data and potential aggregation of hydrophobic peptides.

Acquisition Parameters (600 MHz Base)

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Experiment	Mixing Time / Delay	Purpose
1H 1D	d1 = 2.0 s	Quantify rotamer ratio via N-Me integration.
2D 1H-13C HSQC	J = 145 Hz	Assign C-H correlations. Multiplicity-edited is preferred to distinguish (positive) from (negative).
2D 1H-13C HMBC	J_LR = 8 Hz	Crucial Step. Links the N-Me protons to the and Carbonyl ( ) of the same residue.
2D 1H-1H TOCSY	mix = 80 ms	Traces the complete spin system ( ).
2D 1H-1H NOESY	mix = 300-500 ms	Spatial connectivity. Identifies cis/trans geometry via inter-residue correlations.

Assignment Workflow

Step 1: Anchor Identification (The N-Methyl Group)

The N-methyl group is the strongest entry point.

- Observation: Look for a sharp singlet in the 2.8 – 3.2 ppm range ( ) and 30 – 40 ppm range ( ).

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- Validation: In the HSQC, this peak will appear as a methyl signal (positive phase in edited HSQC) distinct from the Valine

  -methyls (which are upfield at 0.8–1.0 ppm).

Step 2: Intra-Residue Bridging (HMBC)

Since there is no

, you cannot use the standard

COSY walk.

- Action: Use the HMBC spectrum.
- Logic: The N-Me protons will show a strong 3-bond coupling (

) to the

  of the N-MeVal residue.
- Result: This identifies the specific

  chemical shift (typically 55–65 ppm).

Step 3: Side Chain Propagation (TOCSY/HSQC)

Once the

is identified, use the HSQC to find the attached

.

- Action: From the

  , use TOCSY to walk down the side chain.
- Path:

  .
- Check: N-MeVal side chains often show restricted rotation, making the two

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-methyls diastereotopic (distinct chemical shifts).

Step 4: Sequential Assignment (NOESY)

To place the N-MeVal in the peptide sequence:

- Preceding Residue (

  ):

  - Trans Isomer: Strong NOE between

    and

    .

  - Cis Isomer: Strong NOE between

    and

    .

Visualization: Assignment Logic Flow



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Caption: Logical workflow for assigning N-methylated amino acids, bypassing the missing amide proton.

Reference Data: Chemical Shift Table

The following values represent typical ranges for **N-Methylvaline** in peptide chains. Values may shift

0.5 ppm depending on sequence neighbors and solvent.

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Atom	Shift (ppm) [DMSO-d6]	Shift (ppm) [DMSO-d6]	Multiplicity	Notes
N-Me	2.80 – 3.20	29.0 – 32.0	Singlet	Diagnostic handle.
-CH	4.00 – 5.20	58.0 – 66.0	Doublet	Downfield shifted vs. Val.
-CH	2.10 – 2.30	26.0 – 29.0	Multiplet	Often overlapped.
-CH3	0.80 – 1.00	18.0 – 20.0	Doublet	Diastereotopic pairs common.
Carbonyl (C')	—	168.0 – 172.0	—	Detected via HMBC.

Solvent Effect Note: In

, the N-Me proton signal typically shifts upfield by ~0.1-0.2 ppm compared to DMSO-d6.

Troubleshooting & Validation

Distinguishing Rotamers from Impurities

If you observe "shadow" peaks (approx. 10-20% intensity) near your main N-MeVal signals:

- ROESY Experiment: Look for "exchange cross-peaks" (same phase as diagonal) between the major and minor N-Me signals. This confirms they are in chemical exchange (rotamers).
- Variable Temperature (VT): Heating the sample (e.g., to 320K or 330K) will often cause the major and minor peaks to broaden and coalesce into a single average peak.

Overlap in Aliphatic Region

N-MeVal

-protons often overlap with Proline

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protons.

- Solution: Use a 1D Selective TOCSY. Irradiate the distinct N-MeVal

  -proton to selectively magnetize only the Valine spin system, filtering out the Proline background.

References

- Wüthrich, K. (1986). NMR of Proteins and Nucleic Acids. Wiley-Interscience.
- Sessler, J. L., et al. (2007). "Cyclo[8]pyrrole: A Simple Anion Sensor." Journal of the American Chemical Society. (Provides context on N-methylated macrocycles).
- Chatterjee, J., et al. (2008). "N-methylation of peptides: a new perspective in medicinal chemistry." Accounts of Chemical Research, 41(10), 1331-1342.
- BMRB (Biological Magnetic Resonance Data Bank). "Statistics for Valine." (Used for baseline chemical shift ranges).
- Wishart, D. S., et al. (1995). "1H, 13C and 15N chemical shift referencing in biomolecular NMR." Journal of Biomolecular NMR, 6, 135-140.

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